

Application Note and Protocol: Preparation of Regaloside C Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Regaloside C

Cat. No.: B047254

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: **Regaloside C** is a glycerol glucoside with demonstrated anti-inflammatory and cardiomyocyte-protective properties.^{[1][2][3][4]} Accurate and consistent preparation of stock solutions is critical for obtaining reproducible results in preclinical research and drug development. This document provides a detailed protocol for the preparation, storage, and handling of **Regaloside C** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties of Regaloside C

A summary of the key properties of **Regaloside C** is presented below. This data is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₂₄ O ₁₁	^{[2][3]}
Molecular Weight	416.38 g/mol	^{[3][5]}
CAS Number	117591-85-2	^{[2][5]}
Appearance	Powder	^[2]
Solubility in DMSO	100 mg/mL (240.17 mM)	^{[1][3]}
Purity	≥98%	^[2]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a high-concentration stock solution of **Regaloside C** in DMSO.

2.1 Materials and Equipment

- **Regaloside C** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or sterile vials (glass or polypropylene)^{[6][7]}
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (water sonicator)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2.2 Safety Precautions

- Always handle **Regaloside C** powder and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **Regaloside C** and DMSO before handling.

2.3 Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **Regaloside C** powder to equilibrate to room temperature for at least one hour. This prevents condensation of moisture onto the hygroscopic powder.

- **Weighing:** Tare a sterile microcentrifuge tube or vial on an analytical balance. Carefully weigh the desired amount of **Regaloside C** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 41.64 mg of **Regaloside C**.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **Regaloside C** powder. Note: The use of hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the product.^{[1][8]}
- **Dissolution:**
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.^{[1][3]} Sonicate for 10-15 minute intervals until the solution is clear.
 - Gentle warming to 37°C can also be applied to increase solubility if necessary.^[3]
- **Aliquoting:** Once a clear, homogenous solution is achieved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This practice is crucial to avoid degradation from repeated freeze-thaw cycles.^[3]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the storage section below.

2.4 Stock Solution Calculation Table

The following table provides the required mass of **Regaloside C** to prepare stock solutions of various concentrations in a final volume of 1 mL of DMSO.

Desired Concentration (mM)	Molecular Weight (g/mol)	Mass of Regaloside C for 1 mL Stock (mg)
1	416.38	0.42
5	416.38	2.08
10	416.38	4.16
50	416.38	20.82
100	416.38	41.64

Storage and Stability

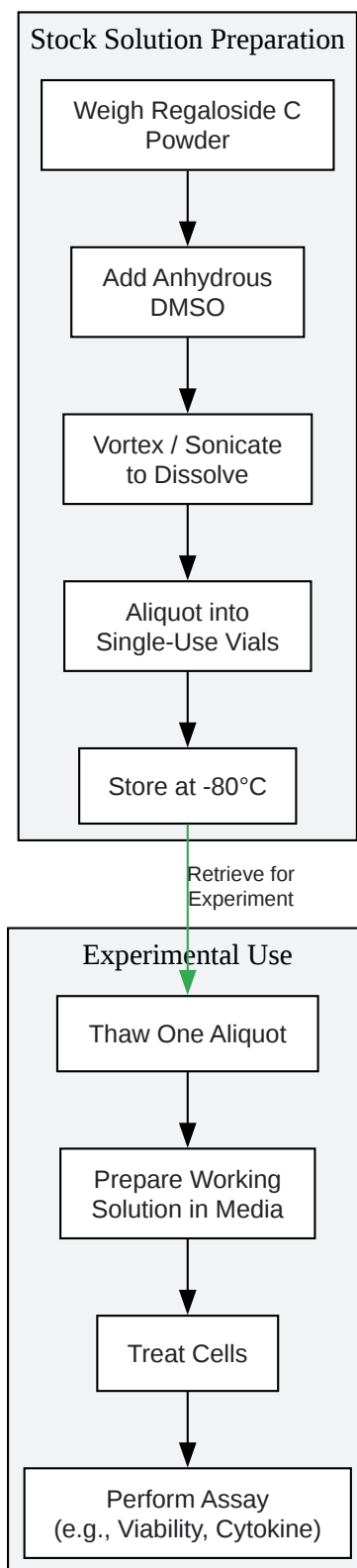
Proper storage is essential to maintain the integrity and activity of **Regaloside C**.

Form	Storage Temperature	Duration	Notes	Reference(s)
Powder	-20°C	3 years	Store desiccated and protected from light.	[1]
	4°C	2 years		[1]
Stock Solution in DMSO	-80°C	6 months	Recommended for long-term storage. Avoid freeze-thaw cycles.	[1][3]
	-20°C	1 month	Suitable for short-term storage.	[1][3]

Visualized Workflows and Pathways

4.1 Experimental Workflow

The following diagram illustrates the general workflow from preparing the **Regaloside C** stock solution to its application in a typical cell-based assay.



[Click to download full resolution via product page](#)

Caption: Workflow for **Regaloside C** stock solution preparation and use.

4.2 Putative Anti-Inflammatory Signaling Pathway

Regaloside C exhibits anti-inflammatory activity. While its precise mechanism is under investigation, related compounds are known to inhibit the NF- κ B pathway.[9] This diagram illustrates a potential mechanism of action.

Caption: Putative inhibition of the NF- κ B signaling pathway by **Regaloside C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Regaloside C | CAS:117591-85-2 | Manufacturer ChemFaces [chemfaces.com]
- 3. glpbio.com [glpbio.com]
- 4. Regaloside C - Nordic Biosite [nordicbiosite.com]
- 5. Regaloside C - [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Vitamin C | Vitamin chemical | Mechanism | Concentration [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of Regaloside C Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047254#how-to-prepare-regaloside-c-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com